

# Personal protective equipment for handling 3-Bromo-3-ethylpentane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Bromo-3-ethylpentane

Cat. No.: B2441075

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## Essential Safety and Handling Guide for 3-Bromo-3-ethylpentane

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This document provides essential, immediate safety and logistical information for the proper use and disposal of **3-Bromo-3-ethylpentane** (CAS No: 73908-04-0). Adherence to these guidelines is critical for ensuring laboratory safety and operational integrity.

Chemical Identifier:

- Name: **3-Bromo-3-ethylpentane**
- Synonyms: triethylcarbonyl bromide
- Molecular Formula:  $C_7H_{15}Br$
- Molecular Weight: 179.1 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)

Hazard Summary: **3-Bromo-3-ethylpentane** is a liquid that presents several health and physical hazards. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), its hazard statements are:

- H302: Harmful if swallowed.[\[4\]](#)

- H315: Causes skin irritation.[\[4\]](#)
- H319: Causes serious eye irritation.[\[4\]](#)
- H335: May cause respiratory irritation.[\[4\]](#)

Based on information for similar brominated alkanes, it should also be treated as a flammable liquid.[\[5\]](#)

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The following table summarizes the recommended PPE for handling **3-Bromo-3-ethylpentane**.

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Safety Goggles and Face Shield	Goggles should provide a complete seal around the eyes. A face shield must be worn over goggles to protect against splashes.
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for any signs of degradation or puncture before use. Change gloves immediately if contaminated.
Body	Flame-retardant lab coat	A fully buttoned, long-sleeved lab coat is required. Ensure it is made of a material appropriate for handling flammable and corrosive substances.
Respiratory	Fume Hood or Respirator	All handling of 3-Bromo-3-ethylpentane should be conducted in a certified chemical fume hood to minimize inhalation exposure. If a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge is necessary.
Footwear	Closed-toe shoes	Shoes should be made of a non-porous material to protect against spills.

## Experimental Protocols: Safe Handling and Disposal

A systematic approach is essential for safely handling and disposing of **3-Bromo-3-ethylpentane**.

#### Handling Protocol:

- Pre-Experiment Preparation:
  - Ensure a safety shower and eyewash station are readily accessible.
  - Locate the appropriate fire extinguisher (e.g., dry chemical, CO<sub>2</sub>).
  - Verify that the chemical fume hood is functioning correctly.
  - Have a chemical spill kit readily available.
- Handling the Chemical:
  - Ground/bond container and receiving equipment to prevent static discharge.[\[5\]](#)
  - Use only non-sparking tools.[\[5\]](#)
  - Keep away from heat, sparks, open flames, and hot surfaces.[\[5\]](#)
  - Avoid breathing vapors or mists.[\[5\]](#)
  - Avoid contact with skin and eyes.[\[5\]](#)
  - Wash hands thoroughly after handling.[\[5\]](#)

#### Disposal Plan:

- Waste Collection:
  - Collect waste **3-Bromo-3-ethylpentane** and any contaminated materials in a designated, properly labeled hazardous waste container.
  - The container should be clearly labeled as "Hazardous Waste," "Flammable," and include the full chemical name.

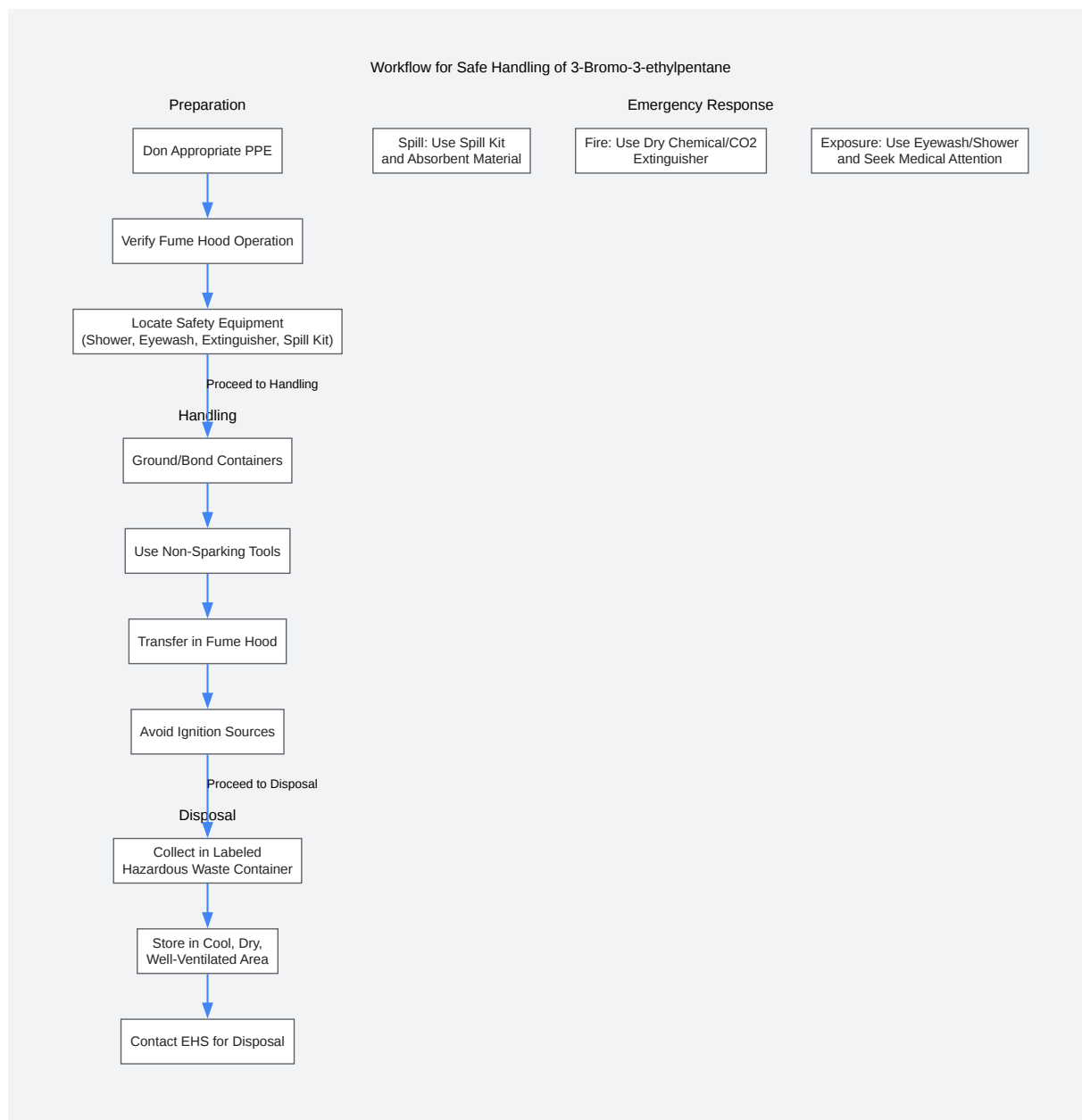
- Do not mix with other waste streams, especially incompatible materials.
- Storage of Waste:
  - Store the waste container in a cool, dry, and well-ventilated area, away from sources of ignition.<sup>[5]</sup>
  - Keep the container tightly closed when not in use.
- Disposal:
  - Dispose of the hazardous waste through your institution's Environmental Health and Safety (EHS) office.
  - Do not pour down the drain or dispose of in regular trash.

#### Incompatible Materials:

- Strong oxidizing agents<sup>[5]</sup>
- Strong bases<sup>[5]</sup>
- Metals<sup>[5]</sup>

## Visualization of Safe Handling Workflow

The following diagram outlines the key steps for the safe handling and disposal of **3-Bromo-3-ethylpentane**.



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Caption: Safe Handling and Disposal Workflow for **3-Bromo-3-ethylpentane**.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)